

N-Methyldibutylamine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: N-Methyldibutylamine

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N-Methyldibutylamine, a tertiary amine with the chemical formula $C_9H_{21}N$, serves as a versatile building block and intermediate in various chemical syntheses.^[1] Its unique molecular structure, featuring two butyl groups and one methyl group attached to a central nitrogen atom, imparts specific chemical properties that are leveraged in the production of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} This document provides an in-depth guide to the chemical properties, structure, and experimental protocols associated with **N-Methyldibutylamine**.

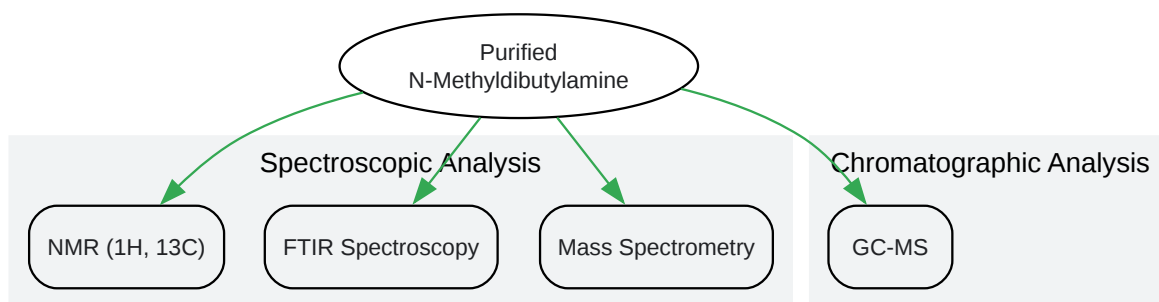
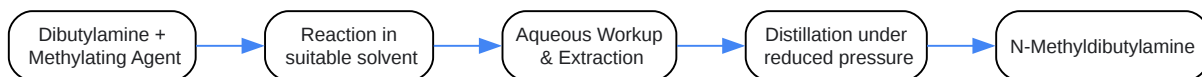
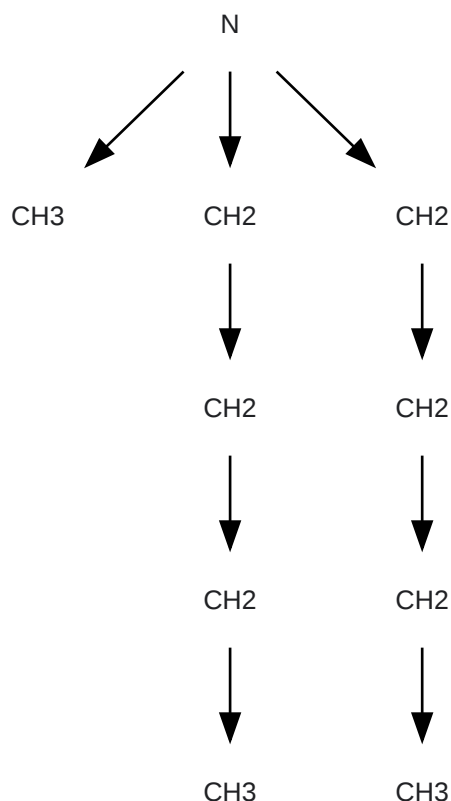
Core Chemical and Physical Properties

A summary of the key quantitative data for **N-Methyldibutylamine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H21N	[3][4]
Molecular Weight	143.27 g/mol	[3][5]
IUPAC Name	N-butyl-N-methylbutan-1-amine	[4]
CAS Number	3405-45-6	[3][5]
Boiling Point	49-51 °C at 10 mmHg	[2][3][5]
Density	0.745 g/mL at 25 °C	[2][3][5]
Refractive Index	n ₂₀ /D 1.4178	[2][3][5]
Flash Point	42 °C (107.6 °F) - closed cup	[5]
SMILES String	CCCCN(C)CCCC	[5][6]
InChI Key	MTHFROHDIWGWFD-UHFFFAOYSA-N	[4][5][6]

Chemical Structure

The structural representation of **N-Methyldibutylamine** is crucial for understanding its reactivity and steric hindrance. The following diagram illustrates the connectivity of the atoms in the molecule.



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